

13C NMR analysis of 4-(1,3-Dioxolan-2-yl)hexan-1-ol

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Compound of Interest

Compound Name: 4-(1,3-Dioxolan-2-yl)hexan-1-ol

Cat. No.: B1354994

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An In-depth Technical Guide to the ¹³C NMR Analysis of **4-(1,3-Dioxolan-2-yl)hexan-1-ol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the ¹³C Nuclear Magnetic Resonance (NMR) analysis of **4-(1,3-Dioxolan-2-yl)hexan-1-ol**. It includes predicted chemical shift data, a detailed experimental protocol, and visualizations of the molecular structure and analytical workflow.

Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum of **4-(1,3-Dioxolan-2-yl)hexan-1-ol** is predicted to show nine distinct signals, corresponding to the nine unique carbon environments in the molecule. The chemical shifts (δ) are estimated based on the typical ranges for alkanes, primary alcohols, and cyclic acetals.[1][2][3] The predicted data is summarized in Table 1.

Table 1: Predicted ¹³C NMR Chemical Shifts for **4-(1,3-Dioxolan-2-yl)hexan-1-ol**



Carbon Atom	Predicted Chemical Shift (δ, ppm)	Functional Group
C1	60 - 65	Primary Alcohol (-CH ₂ OH)
C2	30 - 35	Alkane (-CH ₂ -)
C3	25 - 30	Alkane (-CH ₂ -)
C4	40 - 45	Alkane (-CH-)
C5	20 - 25	Alkane (-CH ₂ -)
C6	10 - 15	Alkane (-CH₃)
C7	100 - 105	Acetal (O-CH-O)
C8, C9	65 - 70	Dioxolane (-O-CH ₂ -CH ₂ -O-)

Note: These are predicted values and may vary depending on the solvent and experimental conditions.

Molecular Structure and Carbon Numbering

The structure of **4-(1,3-Dioxolan-2-yl)hexan-1-ol** with the carbon atoms numbered for reference in the ¹³C NMR data table is presented below.



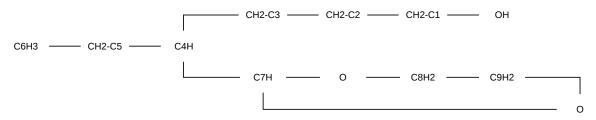


Figure 1: Structure of 4-(1,3-Dioxolan-2-yl)hexan-1-ol



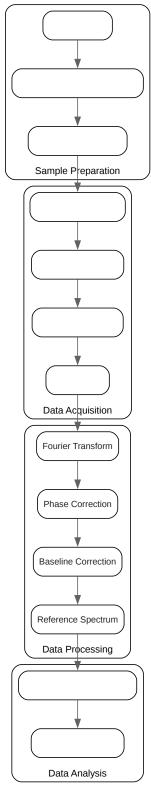


Figure 2: Workflow for 13C NMR Analysis

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References

- 1. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.libretexts.org [chem.libretexts.org]
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